

Technical Support Center: Long-term Stability of Paltusotine in Cell Culture Media

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Compound of Interest

Compound Name: Paltusotine

Cat. No.: B609831

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This guide provides researchers, scientists, and drug development professionals with essential information, frequently asked questions (FAQs), and troubleshooting advice regarding the long-term stability of **Paltusotine** in cell culture applications. Ensuring the stability and concentration of **Paltusotine** throughout an experiment is critical for obtaining accurate and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is **Paltusotine** and what is its mechanism of action?

Paltusotine is an orally available, nonpeptide, selective somatostatin receptor type 2 (SST2) agonist. It is used for the treatment of acromegaly. Its mechanism of action involves binding to and activating SST2 receptors, which are G-protein coupled receptors. This activation inhibits the release of growth hormone (GH) from the pituitary gland, which in turn reduces the levels of insulin-like growth factor 1 (IGF-1).

Q2: What is the recommended solvent and storage condition for **Paltusotine** stock solutions?

For optimal stability, **Paltusotine** stock solutions should be prepared in a high-purity, anhydrous solvent such as dimethyl sulfoxide (DMSO). It is recommended to:

- Prepare a high-concentration stock (e.g., 10-20 mM) to minimize the volume of solvent added to the cell culture medium.

- Aliquot the stock solution into single-use volumes in low-adsorption tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots tightly sealed at -20°C or -80°C, protected from light.

Q3: What are the primary factors that can affect **Paltusotine**'s stability in cell culture?

Several factors can influence the stability of any small molecule, including **Paltusotine**, in a complex biological environment like cell culture media:

- Temperature: Incubation at 37°C can accelerate chemical degradation reactions like hydrolysis.
- pH: The pH of the culture medium (typically
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